

Chemical properties and reactivity of 4-Iodophthalonitrile

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Compound of Interest

Compound Name: 4-Iodophthalonitrile

Cat. No.: B1587499

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An In-depth Technical Guide to the Chemical Properties and Reactivity of **4-Iodophthalonitrile**

Introduction

4-Iodophthalonitrile (1,2-Dicyano-4-iodobenzene) is a versatile aromatic building block of significant interest in materials science and synthetic chemistry. Characterized by a benzene ring substituted with two adjacent nitrile groups and an iodine atom, its unique electronic and steric properties make it a valuable precursor for a range of functional molecules. The electron-withdrawing nature of the twin nitrile groups activates the benzene ring, while the carbon-iodine bond provides a reactive site for sophisticated chemical transformations. This guide offers a comprehensive exploration of the synthesis, physicochemical properties, and key reactivity patterns of **4-Iodophthalonitrile**, providing researchers, scientists, and drug development professionals with field-proven insights and detailed experimental frameworks.

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. **4-Iodophthalonitrile** is a solid at room temperature, typically appearing as a light yellow to brown crystalline powder. Key quantitative data are summarized below for easy reference.

Property	Value	Source
CAS Number	69518-17-8	[1]
Molecular Formula	C ₈ H ₃ IN ₂	[2]
Molecular Weight	254.03 g/mol	[1][2]
Melting Point	140-142 °C	[1][2][3]
Appearance	Light yellow to brown crystalline powder	
SMILES String	<chem>Ic1ccc(C#N)c(c1)C#N</chem>	[1]
InChI Key	OOHQHYJZUSXMFD-UHFFFAOYSA-N	[1]

Synthesis of 4-Iodophthalonitrile

The most established route for synthesizing **4-Iodophthalonitrile** is via a Sandmeyer-type reaction, starting from the readily available 4-aminophthalonitrile. This process involves the diazotization of the primary amine followed by displacement with iodide.

Workflow for Synthesis

Step 1: Amine Bisulfate Formation

4-Aminophthalonitrile

Conc. H_2SO_4 (cool, $<25^\circ\text{C}$)Add Ice Water ($<15^\circ\text{C}$)

Amine Bisulfate Precipitate

Step 2: Diazotization

Amine Bisulfate Slurry

 NaNO_2 Solution ($0-10^\circ\text{C}$)

Controlled Addition

Diazonium Salt Solution

Urea (Quench excess HNO_2)

Step 3: Iodide Displacement

Diazonium Salt Solution

Potassium Iodide (KI) Solution

Pour & Stir
(N_2 evolution)

Crude 4-Iodophthalonitrile (Precipitate)

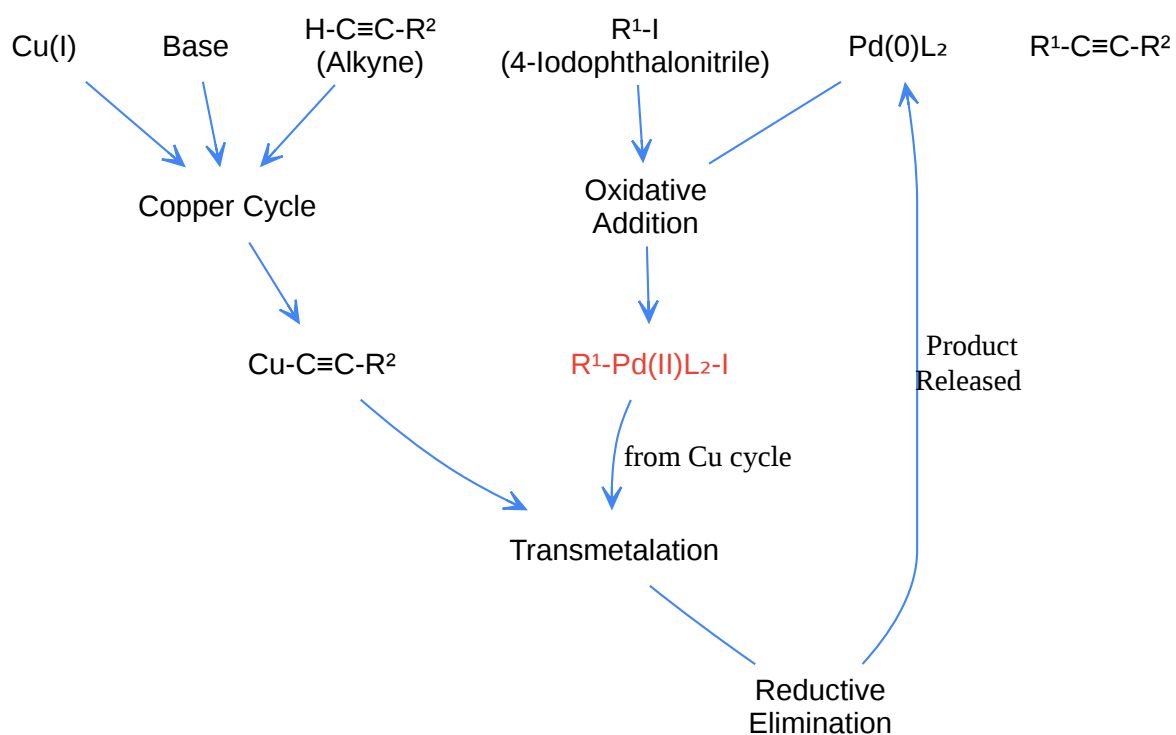
Step 4: Purification

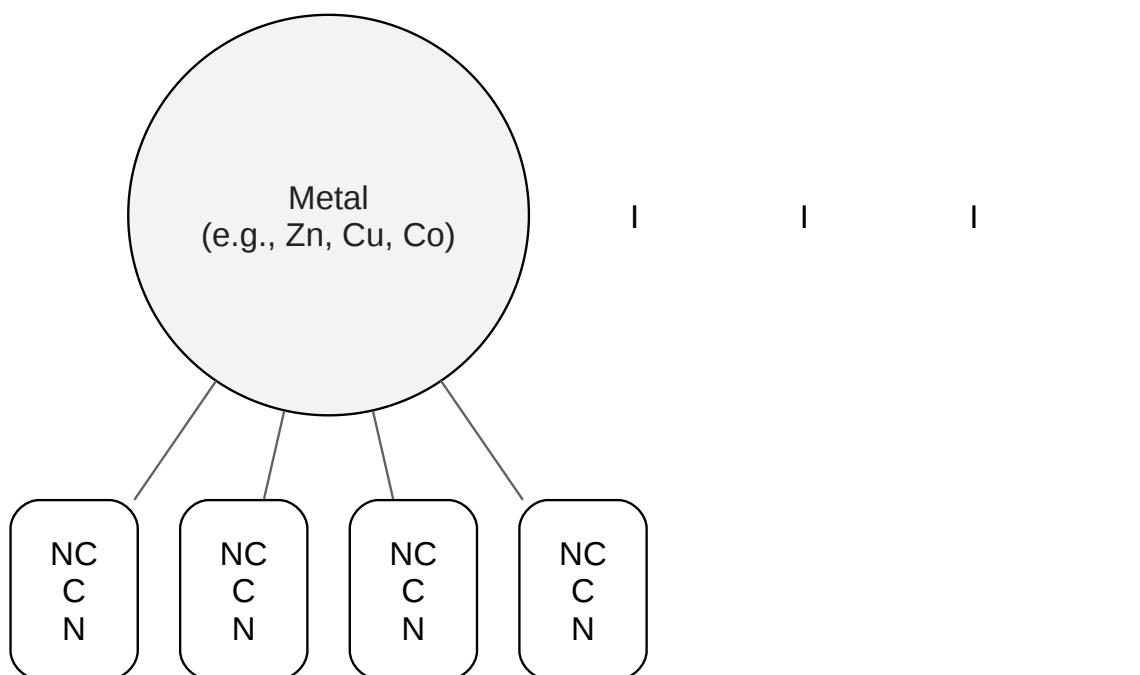
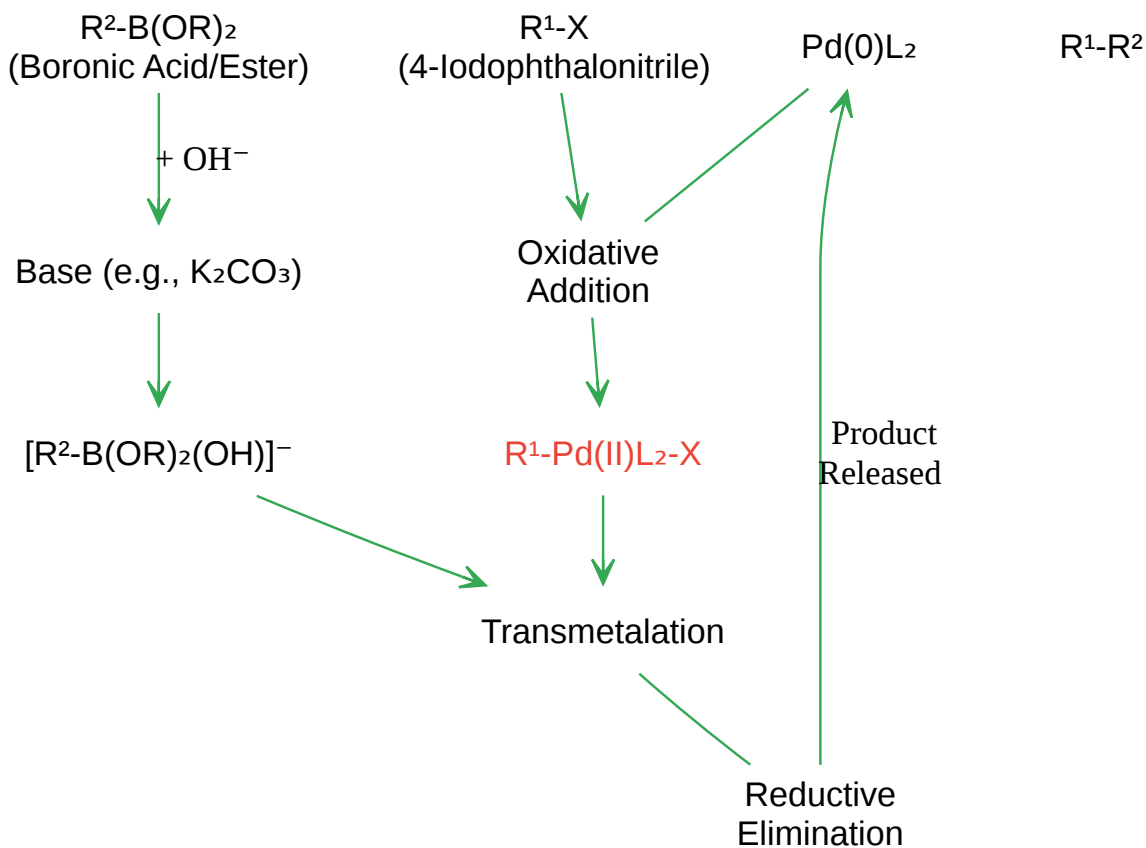
Crude Product

Wash with:
1. 10% NaHSO_3
2. Sat. NaHCO_3
3. Water

Recrystallize (Ethanol-Water)

Pure 4-Iodophthalonitrile





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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com